

An In-depth Technical Guide to 2-bromo-N-phenylaniline

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Compound of Interest

Compound Name: 2-bromo-N-phenylaniline

Cat. No.: B1276325

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the fundamental physicochemical properties of **2-bromo-N-phenylaniline**, a chemical compound of interest in various research and development applications. The information is presented to meet the needs of researchers, scientists, and professionals in the field of drug development.

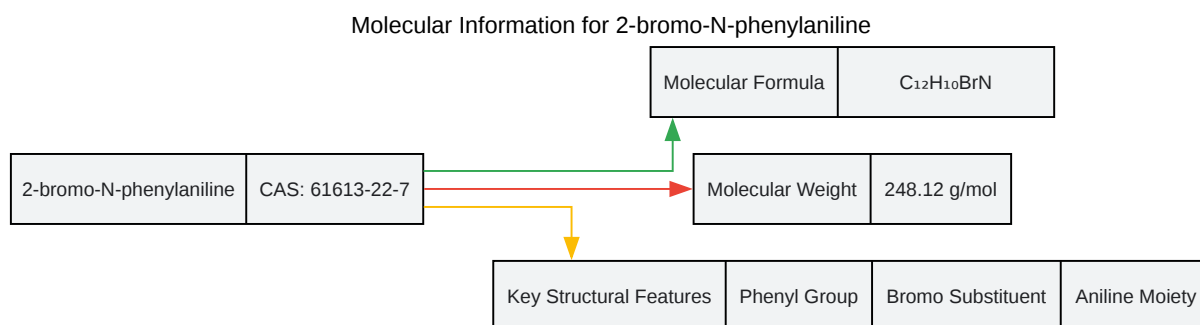
Physicochemical Data Summary

The core molecular and physical properties of **2-bromo-N-phenylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₁₀ BrN	[1][2][3]
Molecular Weight	248.12 g/mol	[1][2]
CAS Number	61613-22-7	[1][2][3]
Synonyms	N-(2-Bromophenyl)aniline	[2]
Physical Form	Liquid	[4]
Purity	Typically ≥97%	[2][4]

Molecular Structure and Information

The structural and informational properties of **2-bromo-N-phenylaniline** are detailed below.



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*Molecular properties of **2-bromo-N-phenylaniline**.*

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **2-bromo-N-phenylaniline** are highly specific to the research context. As a commercially available research chemical, it is often utilized as a building block in organic synthesis.[1][3] Researchers should refer to specific literature or patents that describe the use of **2-bromo-N-phenylaniline** in their field of interest for detailed experimental methodologies.

Signaling Pathways

Information regarding the direct involvement of **2-bromo-N-phenylaniline** in specific biological signaling pathways is not extensively documented in publicly available literature. Its utility is primarily established in the context of chemical synthesis.[3] Further research would be required to elucidate any potential biological activity and associated signaling cascades.

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References

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